

Personal protective equipment for handling 2-(2-formylphenyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(2-formylphenyl)benzoic Acid

Cat. No.: B1306158

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Essential Safety and Handling Guide for 2-(2-formylphenyl)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-(2-formylphenyl)benzoic acid**. It includes detailed operational protocols and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Hazard Identification and Classification

2-(2-formylphenyl)benzoic acid is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]^[2]^[3] Adherence to the safety protocols outlined below is crucial to minimize risk.

Quantitative Data Summary

The following table summarizes the key quantitative data for **2-(2-formylphenyl)benzoic acid**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ O ₃	PubChem[1]
Molecular Weight	226.23 g/mol	PubChem[1][3]
CAS Number	6720-26-9	PubChem[1]
Appearance	White crystal powder	Sunshine Pharma[4]
Melting Point	96-99 °C	Sunshine Pharma[4]
Boiling Point	321.8 °C at 760 mmHg	Sunshine Pharma[4]
Flash Point	162.6 °C	Sunshine Pharma[4]
Density	1.4 g/cm ³	Sunshine Pharma[4]
LD50 Oral (Rat)	7500 mg/kg	Fisher Scientific[2]

Personal Protective Equipment (PPE)

When handling **2-(2-formylphenyl)benzoic acid**, the following personal protective equipment is mandatory to ensure personal safety.

Body Part	Recommended PPE	Rationale
Eyes/Face	Chemical safety goggles and a face shield.	Protects against splashes, dust, and vapors that can cause serious eye irritation.[5]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber), a lab coat, and closed-toe shoes.	Prevents skin contact which may cause irritation.[5][6]
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is recommended.	Minimizes inhalation of dust or vapors which may cause respiratory irritation.[5]

Operational Plan: Step-by-Step Handling Protocol

A strict operational protocol is critical for the safe handling of this chemical.

1. Preparation:

- Ensure the work area is clean and uncluttered.
- Verify that a chemical fume hood is functioning correctly.[\[7\]](#)
- Locate the nearest eyewash station and safety shower and confirm they are accessible.[\[2\]](#)
- Assemble all necessary equipment and reagents before handling the compound.

2. Handling:

- Don all required PPE as outlined in the table above.
- Handle the compound exclusively within a chemical fume hood to control exposure.
- Avoid creating dust. Use techniques such as gentle scooping to minimize airborne particles.
- If making a solution, add the solid to the solvent slowly to prevent splashing.
- Keep containers tightly closed when not in use.[\[5\]](#)

3. Post-Handling:

- Thoroughly clean the work area with an appropriate decontaminating solution.
- Properly remove and dispose of contaminated PPE.
- Wash hands and any exposed skin thoroughly with soap and water.[\[5\]](#)

Disposal Plan

Proper disposal of chemical waste is imperative to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste containing **2-(2-formylphenyl)benzoic acid**, including contaminated consumables (e.g., gloves, weighing paper), in a designated, clearly labeled, and sealed hazardous waste container.[\[5\]](#)
- **Waste Segregation:** Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's safety guidelines.
- **Disposal:** Dispose of the chemical waste through your institution's hazardous waste disposal program, following all local, state, and federal regulations.[\[5\]](#) Do not pour down the drain.[\[2\]](#)

Emergency Procedures

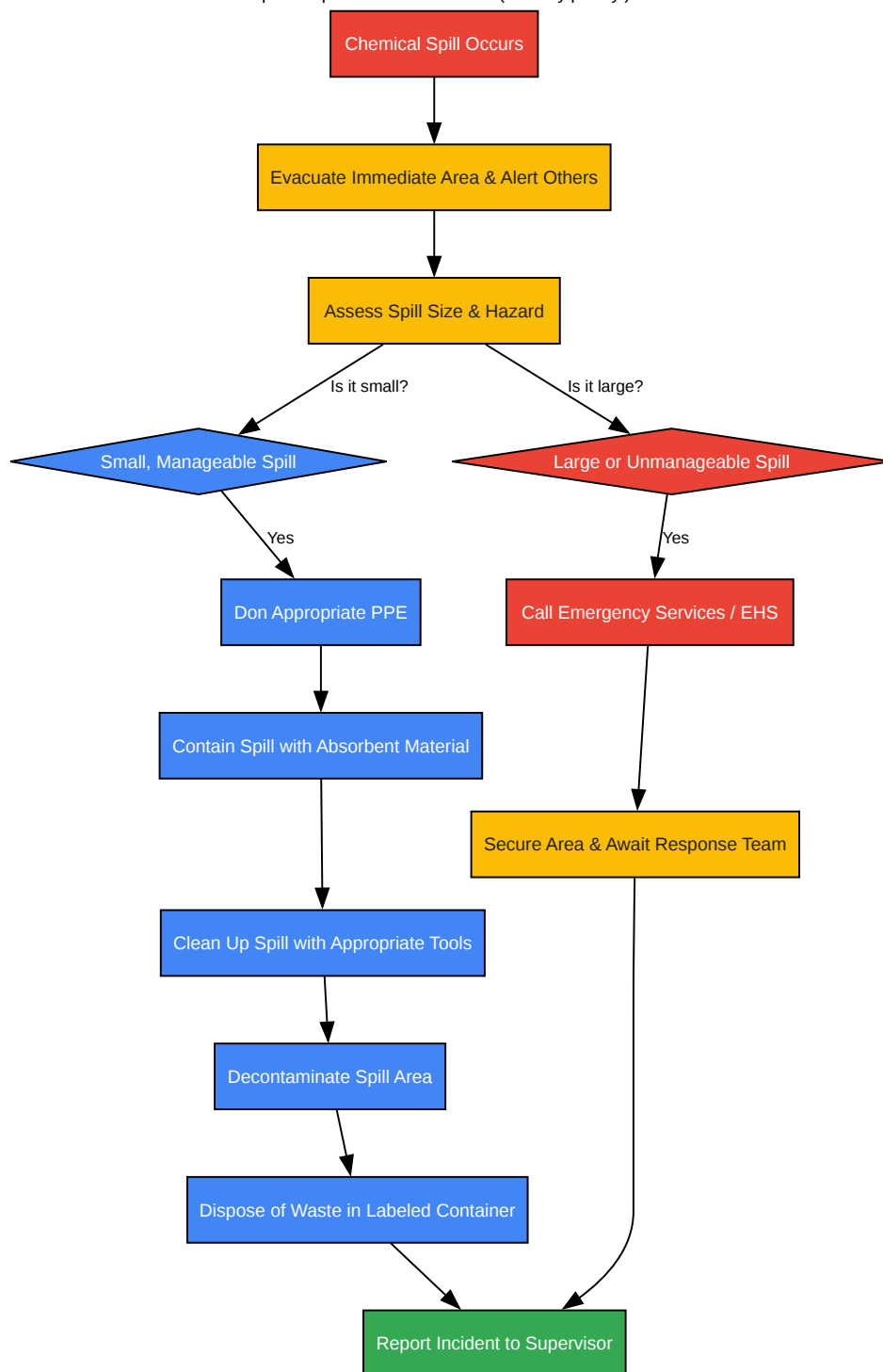
First Aid Measures:

- **After inhalation:** Move the person to fresh air.[\[5\]](#)
- **In case of skin contact:** Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[5\]](#)
- **After eye contact:** Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses if present and easy to do.[\[5\]](#)
- **After swallowing:** Immediately make the victim drink water (two glasses at most). Consult a physician.[\[5\]](#)

Chemical Spill Workflow

The following diagram outlines the logical workflow for handling a chemical spill of **2-(2-formylphenyl)benzoic acid**.

Chemical Spill Response Workflow for 2-(2-formylphenyl)benzoic Acid

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Chemical Spill Response Workflow

Experimental Protocol: Synthesis of an Isoindolinone Derivative

While a specific protocol for the direct use of **2-(2-formylphenyl)benzoic acid** in a drug development context is not readily available, the following is a representative experimental protocol for the synthesis of 2-benzyl-3-phenylisoindolin-1-one, which utilizes the closely related starting material, 2-formylbenzoic acid. This catalyst-free method in water highlights a green chemistry approach.^[7]

Materials:

- 2-formylbenzoic acid
- Benzylamine
- Acetophenone
- Water
- Sealed reaction vessel
- Magnetic stirrer with heating capabilities
- Filtration apparatus

Procedure:

- In a sealed vessel, combine 2-formylbenzoic acid (1.0 mmol), benzylamine (1.0 mmol), and acetophenone (1.0 mmol) in water (5 mL).^[7]
- Heat the reaction mixture to 70 °C and stir for 12 hours.^[7]
- After cooling to room temperature, the product will precipitate.^[7]
- Collect the solid by filtration, wash with water, and dry to yield the pure 2-benzyl-3-phenylisoindolin-1-one.^[7]

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